

A Comprehensive Technical Guide to the Solubility of 2,5-Dihydroxybenzoic Acid

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Compound of Interest

Compound Name: 2,5-Dihydroxybenzoic acid

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This in-depth technical guide provides a detailed overview of the solubility of **2,5-Dihydroxybenzoic acid** (gentisic acid) in a variety of common solvents. Understanding the solubility characteristics of this compound is crucial for its application in pharmaceutical formulations, chemical synthesis, and various research endeavors. This document presents quantitative solubility data, a thorough description of the experimental protocol for solubility determination, and a logical workflow for solvent selection.

Core Data Presentation: Solubility of 2,5-Dihydroxybenzoic Acid

The solubility of **2,5-Dihydroxybenzoic acid** is influenced by several factors, including the polarity of the solvent, temperature, and pH.^[1] The presence of two hydroxyl groups and a carboxylic acid group imparts a polar nature to the molecule, generally rendering it more soluble in polar solvents.^[1] The solubility tends to increase with temperature due to enhanced solute-solvent interactions.^[1]

The following table summarizes the mole fraction and mass fraction solubility of **2,5-Dihydroxybenzoic acid** in water and eight organic solvents at two standard temperatures, 298.15 K (25 °C) and 313.15 K (40 °C).

Table 1: Solubility of **2,5-Dihydroxybenzoic Acid** in Various Solvents^[2]

| Solvent | Temperature (K) | Mole Fraction (x) | Mass Fraction (%) |
|-------------------------|-----------------|-------------------|-------------------|
| Water | 298.15 | 0.0076 | 5.92 |
| | 313.15 | 0.0135 | 9.87 |
| Methanol | 298.15 | 0.1182 | 39.95 |
| | 313.15 | 0.1584 | 47.01 |
| Ethanol | 298.15 | 0.1009 | 28.14 |
| | 313.15 | 0.1332 | 34.78 |
| 1-Propanol | 298.15 | 0.0886 | 21.82 |
| | 313.15 | 0.1206 | 28.02 |
| Isopropanol | 298.15 | 0.0818 | 20.30 |
| | 313.15 | 0.1121 | 26.47 |
| 2-Butanone | 298.15 | 0.1012 | 20.31 |
| | 313.15 | 0.1417 | 26.68 |
| Ethyl Acetate | 298.15 | 0.0912 | 14.89 |
| | 313.15 | 0.1311 | 20.44 |
| Acetonitrile | 298.15 | 0.1084 | 31.43 |
| | 313.15 | 0.1521 | 40.11 |
| Dimethylformamide (DMF) | 298.15 | 0.3155 | 53.03 |
| | 313.15 | 0.3592 | 57.75 |

Note: The experimental data was obtained using the shake-flask method coupled with gravimetric analysis. The standard uncertainty for temperature is 0.10 K.[\[2\]](#)

Experimental Protocol: Determination of Solubility

The following is a detailed methodology for determining the solubility of **2,5-Dihydroxybenzoic acid**, based on the widely used shake-flask and gravimetric methods.

Materials and Equipment:

- **2,5-Dihydroxybenzoic acid** (analytical grade)
- Selected solvents (analytical grade)
- Analytical balance (precision ± 0.1 mg)
- Thermostatic shaker or water bath with temperature control
- Vials with airtight seals
- Centrifuge
- Syringes and syringe filters (solvent-compatible, e.g., $0.45\ \mu\text{m}$ PTFE)
- Drying oven
- Desiccator

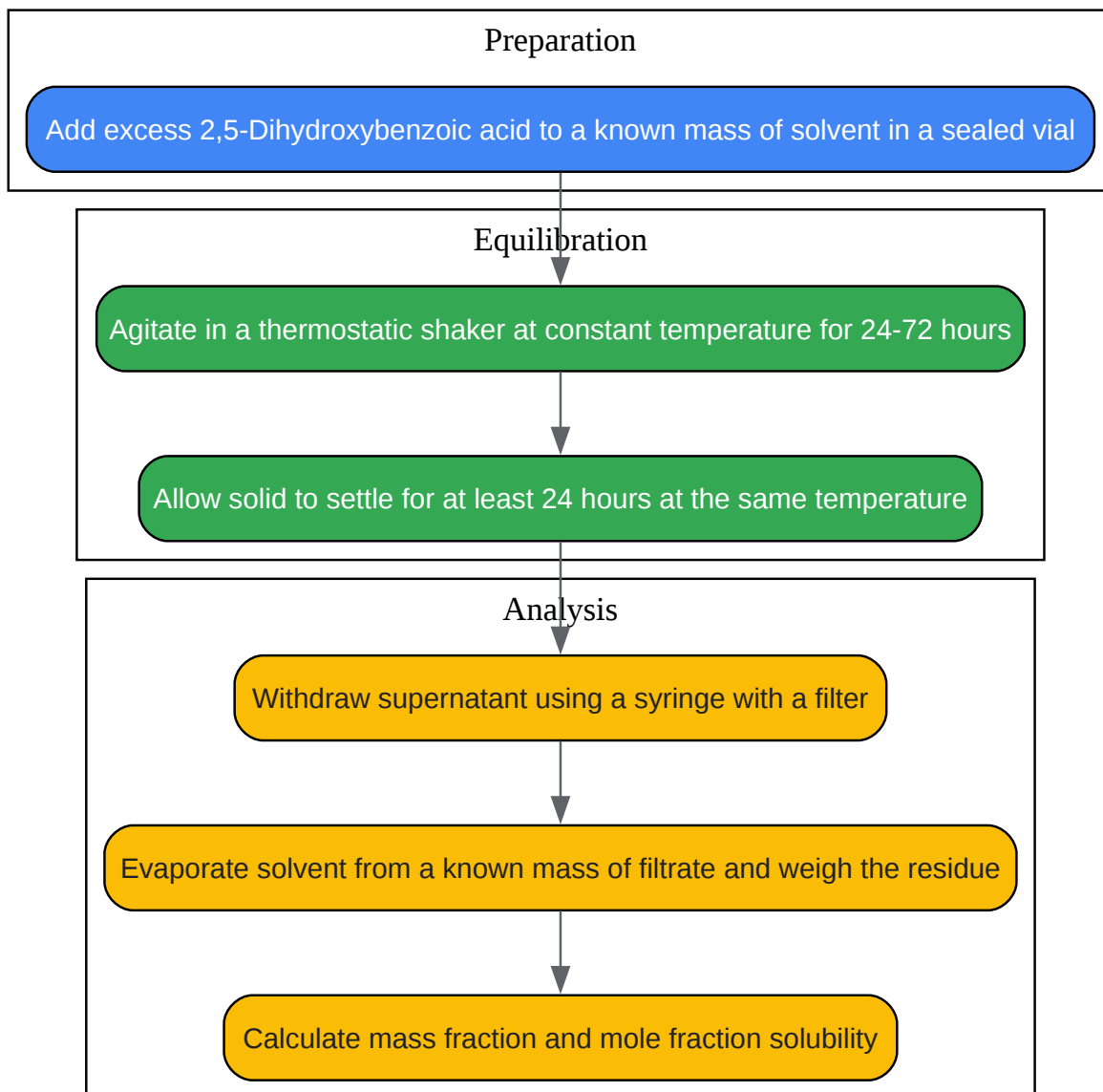
Procedure:

- **Sample Preparation:** An excess amount of **2,5-Dihydroxybenzoic acid** is added to a known mass of the chosen solvent in a sealed vial. The presence of undissolved solid is essential to ensure that a saturated solution is achieved at equilibrium.
- **Equilibration:** The vials are placed in a thermostatic shaker or water bath set to the desired temperature (e.g., 298.15 K or 313.15 K). The mixtures are agitated for a sufficient period (typically 24 to 72 hours) to ensure that the dissolution equilibrium is reached.
- **Phase Separation:** After equilibration, the agitation is stopped, and the vials are left undisturbed in the thermostatic bath for at least 24 hours to allow the undissolved solid to settle.

- **Sample Withdrawal and Filtration:** A sample of the supernatant is carefully withdrawn using a syringe. To ensure that no solid particles are transferred, the syringe is equipped with a filter, and the filtration is performed at the same temperature as the equilibration to prevent any temperature-induced precipitation.
- **Gravimetric Analysis:** A known mass of the clear, saturated filtrate is transferred to a pre-weighed container. The solvent is then evaporated in a drying oven at a temperature that is high enough to remove the solvent but low enough to avoid decomposition of the **2,5-Dihydroxybenzoic acid**. The container with the solid residue is then cooled in a desiccator and weighed. This process of drying, cooling, and weighing is repeated until a constant mass is achieved.
- **Calculation of Solubility:** The mass of the dissolved **2,5-Dihydroxybenzoic acid** is determined by subtracting the initial mass of the empty container from the final constant mass. The solubility is then expressed as a mass fraction (mass of solute per mass of solution) or mole fraction.

Visualization of Experimental and Logical Workflows

To further clarify the processes involved in solubility studies, the following diagrams have been generated using Graphviz (DOT language).



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Caption: Experimental workflow for determining the solubility of **2,5-Dihydroxybenzoic acid**.



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Caption: Logical workflow for solvent selection based on solubility requirements.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Solubility of 2,5-Dihydroxybenzoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15569500#solubility-of-2-5-dihydroxybenzoic-acid-in-different-solvents\]](https://www.benchchem.com/product/b15569500#solubility-of-2-5-dihydroxybenzoic-acid-in-different-solvents)

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